Morphothion: A Core Toxicological Profile for Scientific Professionals

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Compound of Interest

Compound Name:	*Morphothion*
CAS No.:	*144-41-2*
Cat. No.:	*B094309*

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Abstract

This technical guide provides a comprehensive toxicological profile of **Morphothion**, an organothiophosphate insecticide. Designed for researchers, scientists, and drug development professionals, this document delves into the fundamental aspects of **Morphothion**'s toxicity, from its physicochemical properties to its impact on biological systems. The guide emphasizes the mechanistic underpinnings of its toxicity, its metabolic fate, and a detailed overview of its acute and potential long-term health effects. Standardized experimental protocols are detailed to provide a practical framework for toxicological assessment. Where specific data for **Morphothion** is not publicly available, the guide draws upon the well-established toxicology of the broader organophosphate class to provide a robust and scientifically grounded overview.

Chemical Identity and Physicochemical Properties

A thorough understanding of a chemical's toxicological profile begins with its fundamental properties. These characteristics influence its environmental fate, absorption, distribution, and overall interaction with biological systems.

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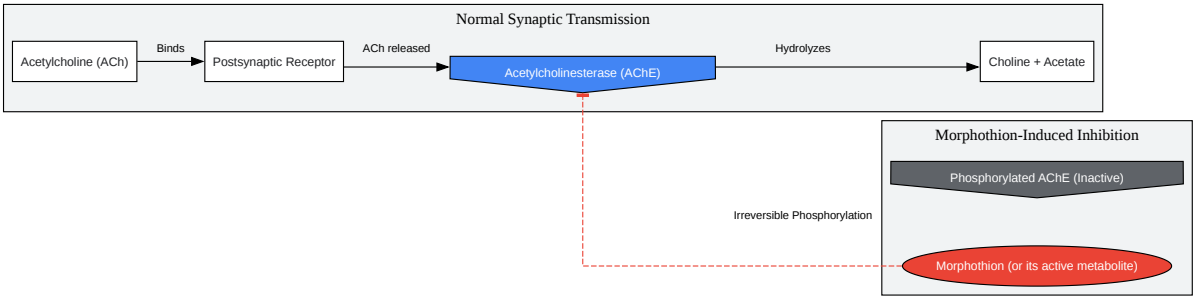
Property	Value	Reference(s)
IUPAC Name	O,O-dimethyl S-(morpholinocarbonylmethyl)phosphorodithioate	
CAS Number	144-41-2	
Molecular Formula	$C_8H_{16}NO_4PS_2$	
Molecular Weight	285.3 g/mol	
Appearance	Solid	[1]
Melting Point	63.5-64 °C	[1]
Solubility	Information not readily available. As an organophosphate, it is expected to have low water solubility and higher solubility in organic solvents.	
Vapor Pressure	Not applicable	[1]

Expert Insight: The physicochemical properties of **Morphothion**, particularly its presumed lipophilicity, are critical determinants of its toxicokinetic behavior. This property suggests a potential for absorption through dermal and oral routes, as well as the ability to cross biological membranes, including the blood-brain barrier, which is a key consideration for its neurotoxic effects.

Mechanism of Action: Inhibition of Acetylcholinesterase

The primary mechanism of toxicity for **Morphothion**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is a critical component of the cholinergic nervous system, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh).

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Figure 1: Simplified diagram of acetylcholinesterase inhibition by **Morphothion**.

Causality of Toxic Effects:

- Normal Cholinergic Function: In a healthy nervous system, ACh is released into the synaptic cleft, binds to postsynaptic receptors to propagate a nerve impulse, and is then rapidly broken down by AChE. This rapid degradation is essential for terminating the signal and allowing the neuron to repolarize.
- **Morphothion**'s Role: **Morphothion**, or more accurately its active metabolite, phosphorylates the serine hydroxyl group at the active site of AChE. This phosphorylation effectively inactivates the enzyme.
- Accumulation of Acetylcholine: With AChE inhibited, acetylcholine accumulates in the synapse, leading to continuous and excessive stimulation of cholinergic receptors.
- Clinical Manifestations: This overstimulation results in a cholinergic crisis, characterized by a wide range of symptoms affecting both the parasympathetic (muscarinic) and somatic

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(nicotinic) nervous systems.

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

The toxicokinetics of a compound describe its journey through the body and are fundamental to understanding its toxicity.

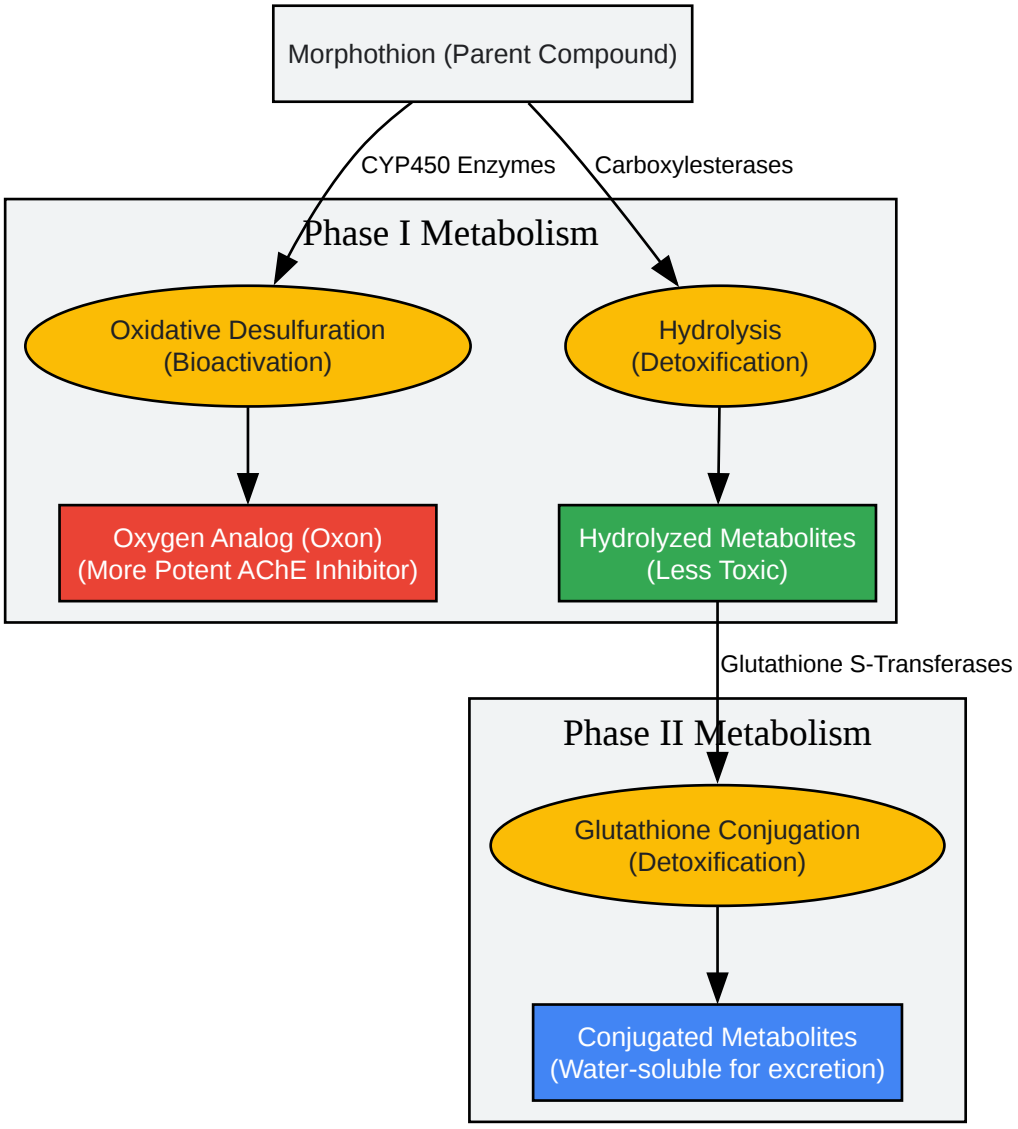
3.1. Absorption **Morphothion** can be absorbed through:

- Oral Route: Ingestion leads to absorption from the gastrointestinal tract.
- Dermal Route: Due to its likely lipophilic nature, it can be absorbed through the skin, a significant route of exposure in occupational settings.
- Inhalation Route: While less common for solid forms, inhalation of dust or aerosols can lead to absorption through the lungs.

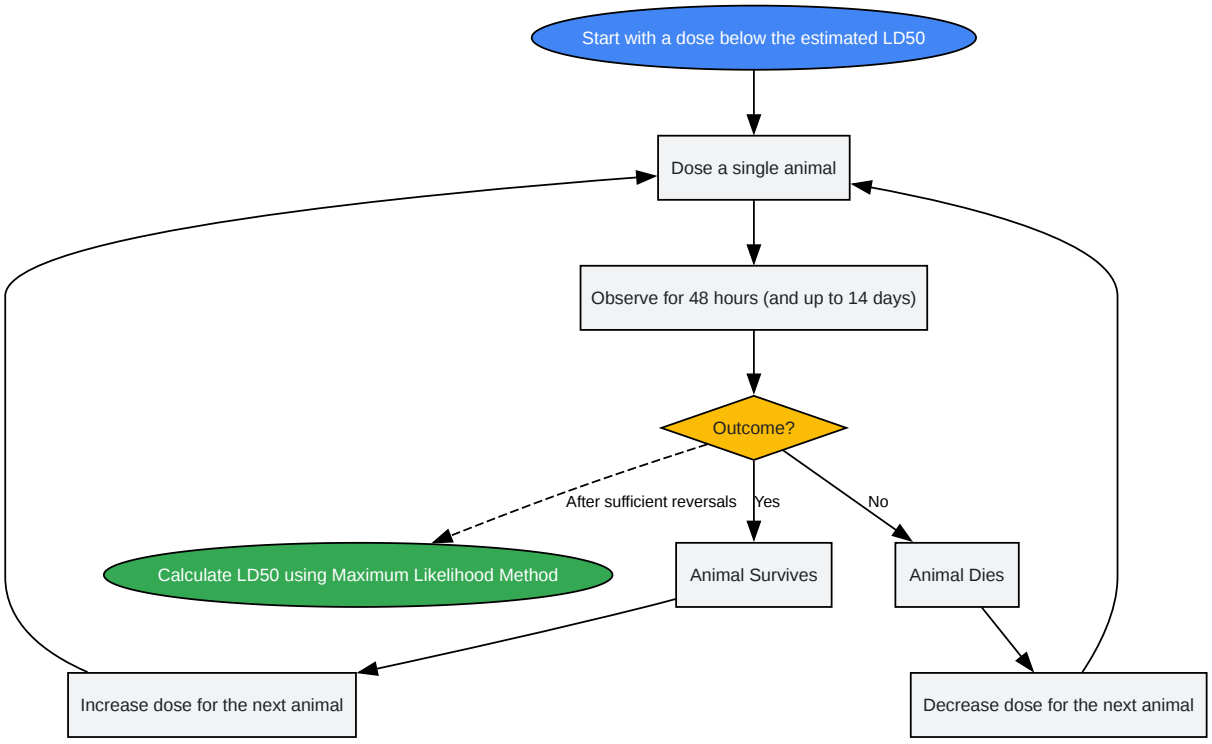
3.2. Distribution Following absorption, **Morphothion** is distributed throughout the body. Its ability to cross cell membranes allows it to reach various organs, including the central and peripheral nervous systems.

3.3. Metabolism The metabolism of organophosphates like **Morphothion** is a critical determinant of their toxicity, involving both bioactivation and detoxification pathways. While specific metabolic pathways for **Morphothion** are not extensively documented in publicly available literature, the general pathways for organothiophosphates are well-established.

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Figure 3: Workflow for the Up-and-Down Procedure for acute oral toxicity testing.

- Animal Selection and Acclimatization: Healthy young adult rats of a single sex (typically females) are used. They are acclimatized to laboratory conditions for at least 5 days.
- Initial Dosing: A single animal is dosed with a starting dose just below the estimated LD50.
- Observation: The animal is observed for signs of toxicity and mortality for up to 14 days.
- Sequential Dosing:
  - If the animal survives, the next animal is dosed at a higher level.

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- If the animal dies, the next animal is dosed at a lower level.

- Termination and Data Analysis: The test is stopped when specific criteria are met (e.g., a certain number of reversals in outcome). The LD50 is then calculated using a maximum likelihood method.

Trustworthiness of the Protocol: This method is considered more humane as it minimizes the number of animals that experience severe toxicity. Its stepwise nature allows for a more precise estimation of the LD50.

Sub-chronic and Chronic Toxicity

While specific sub-chronic and chronic toxicity data for **Morphothion** are not readily available in the public domain, the expected effects would be consistent with prolonged exposure to an organophosphate insecticide.

- Key Endpoint: The most sensitive biomarker of exposure is the inhibition of cholinesterase activity in red blood cells and the brain.

- Target Organs: The nervous system is the primary target. Long-term exposure could also potentially affect the liver and kidneys.

- No-Observed-Adverse-Effect Level (NOAEL): A key outcome of these studies is the determination of the NOAEL, which is the highest dose at which no adverse effects are observed. This value is crucial for risk assessment. [2][3][4][5][6][7][8]

Genotoxicity

Genotoxicity assays are performed to assess the potential of a substance to damage genetic material. A standard battery of tests is typically required. While specific genotoxicity data for **Morphothion** is not available, a typical assessment would include:

- Ames Test (Bacterial Reverse Mutation Assay): This test uses bacteria to evaluate a substance's potential to cause gene mutations. [9][10][11][12][13]* In Vitro Micronucleus Test: This assay in mammalian cells detects both chromosome breakage and loss. [14][15][16][17][18] Expert Insight: The lack of publicly available genotoxicity data for **Morphothion** represents a significant data gap in its toxicological profile.

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Carcinogenicity

Long-term carcinogenicity studies in rodents are conducted to evaluate the potential of a substance to cause cancer. There are no publicly available carcinogenicity studies for **Morphothion**. The carcinogenic potential of organophosphates as a class is varied, with some members showing evidence of carcinogenicity and others not. [3][4][5][6][19]

Reproductive and Developmental Toxicity

These studies investigate the potential adverse effects of a substance on sexual function, fertility, and development of the offspring. [20][21][22]Specific data for **Morphothion** is not available. The developing nervous system is known to be particularly sensitive to the effects of acetylcholinesterase inhibitors.

Conclusion

Morphothion is an organothiophosphate insecticide with a toxicological profile dominated by its potent inhibition of acetylcholinesterase. Its acute toxicity is well-defined, classifying it as a toxic substance via oral and dermal routes of exposure. While the general principles of its metabolism and potential for long-term toxicity are understood based on its chemical class, there is a notable lack of publicly available, specific data for **Morphothion** in the areas of sub-chronic and chronic toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity. This guide provides a foundational understanding of **Morphothion**'s toxicology, but also highlights the critical data gaps that would need to be addressed for a comprehensive modern risk assessment.

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